

2-Amino-1-(isoxazol-3-yl)ethanone stability and storage conditions

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Compound of Interest

Compound Name: 2-Amino-1-(isoxazol-3-yl)ethanone

Cat. No.: B12839158

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Technical Support Center: 2-Amino-1-(isoxazol-3-yl)ethanone

This technical support center provides guidance on the stability and storage of **2-Amino-1-(isoxazol-3-yl)ethanone**, along with troubleshooting advice and answers to frequently asked questions for researchers, scientists, and drug development professionals.

Stability and Storage

Proper handling and storage are crucial for maintaining the integrity of **2-Amino-1-(isoxazol-3-yl)ethanone**. Due to its chemical structure, containing both a primary aminoketone and an isoxazole ring, this compound is susceptible to degradation under certain conditions.

Recommended Storage Conditions:

Parameter	Recommendation	Rationale
Temperature	2-8°C	To minimize thermal degradation and potential self-condensation of the aminoketone.
Atmosphere	Store under an inert atmosphere (e.g., Argon, Nitrogen)	To prevent oxidation of the amine group.
Light	Protect from light	The isoxazole ring can be susceptible to photolytic cleavage. [1] [2]
Moisture	Store in a tightly sealed container in a dry place	To prevent hydrolysis of the isoxazole ring and the ethanone bridge. [3] [4] [5]
pH	Avoid acidic and basic conditions	The isoxazole ring is prone to hydrolysis under both acidic and basic conditions, with maximum stability in the neutral pH range. [4] [6] [7]

Incompatible Materials:

- Strong Oxidizing Agents: Can lead to the degradation of the amine functionality.
- Strong Acids and Bases: Can catalyze the hydrolysis of the isoxazole ring.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Aldehydes and Ketones: Primary amines can react with these functional groups, leading to impurities.

Troubleshooting Guide

Issue	Potential Cause	Suggested Solution
Compound discoloration (yellowing/browning)	Oxidation of the amino group or degradation of the isoxazole ring.	Store the compound under an inert atmosphere and protect it from light. If discoloration is observed, verify the purity of the compound using an appropriate analytical method (e.g., HPLC, NMR) before use.
Inconsistent experimental results	Degradation of the compound in solution.	Prepare solutions fresh before each experiment. If solutions need to be stored, keep them at low temperatures, protected from light, and at a neutral pH. Consider performing a stability study in your experimental buffer.
Appearance of unexpected peaks in chromatograms	Degradation of the compound.	Characterize the degradation products using techniques like LC-MS to understand the degradation pathway. Adjust experimental conditions (e.g., pH, temperature, light exposure) to minimize degradation.
Low purity of the compound upon receipt	Improper handling during shipping or storage.	Always source compounds from reputable suppliers who provide a certificate of analysis with purity data. Verify the purity upon receipt.

Frequently Asked Questions (FAQs)

Q1: What is the expected shelf-life of **2-Amino-1-(isoxazol-3-yl)ethanone**?

A1: The shelf-life of **2-Amino-1-(isoxazol-3-yl)ethanone** is highly dependent on the storage conditions. When stored as a solid at 2-8°C under an inert atmosphere and protected from light and moisture, it is expected to be stable for an extended period. However, for critical applications, it is recommended to re-analyze the purity of the compound after long-term storage.

Q2: How can I monitor the stability of this compound in my experimental setup?

A2: You can perform a forced degradation study to understand its stability under various stress conditions (acid, base, oxidation, heat, light). A stability-indicating analytical method, typically HPLC with UV or MS detection, should be developed to separate the parent compound from its potential degradation products.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Q3: What are the likely degradation pathways for this molecule?

A3: Based on its structure, two primary degradation pathways are likely:

- Hydrolysis of the isoxazole ring: This can be catalyzed by acid or base and involves the cleavage of the N-O bond.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Self-condensation of the aminoketone: Primary aminoketones can be unstable and react with each other, especially at elevated temperatures.[\[12\]](#)

Q4: Can I store solutions of **2-Amino-1-(isoxazol-3-yl)ethanone**?

A4: Storing solutions is generally not recommended due to the potential for hydrolysis and other degradation reactions. If storage is necessary, use a neutral pH buffer, store at low temperatures (e.g., -20°C), protect from light, and use as soon as possible. It is advisable to perform a preliminary stability test of the solution under your intended storage conditions.

Experimental Protocols

Protocol for a Forced Degradation Study

This protocol outlines a general procedure for conducting a forced degradation study to assess the stability of **2-Amino-1-(isoxazol-3-yl)ethanone**.

Objective: To identify potential degradation products and pathways under various stress conditions.

Materials:

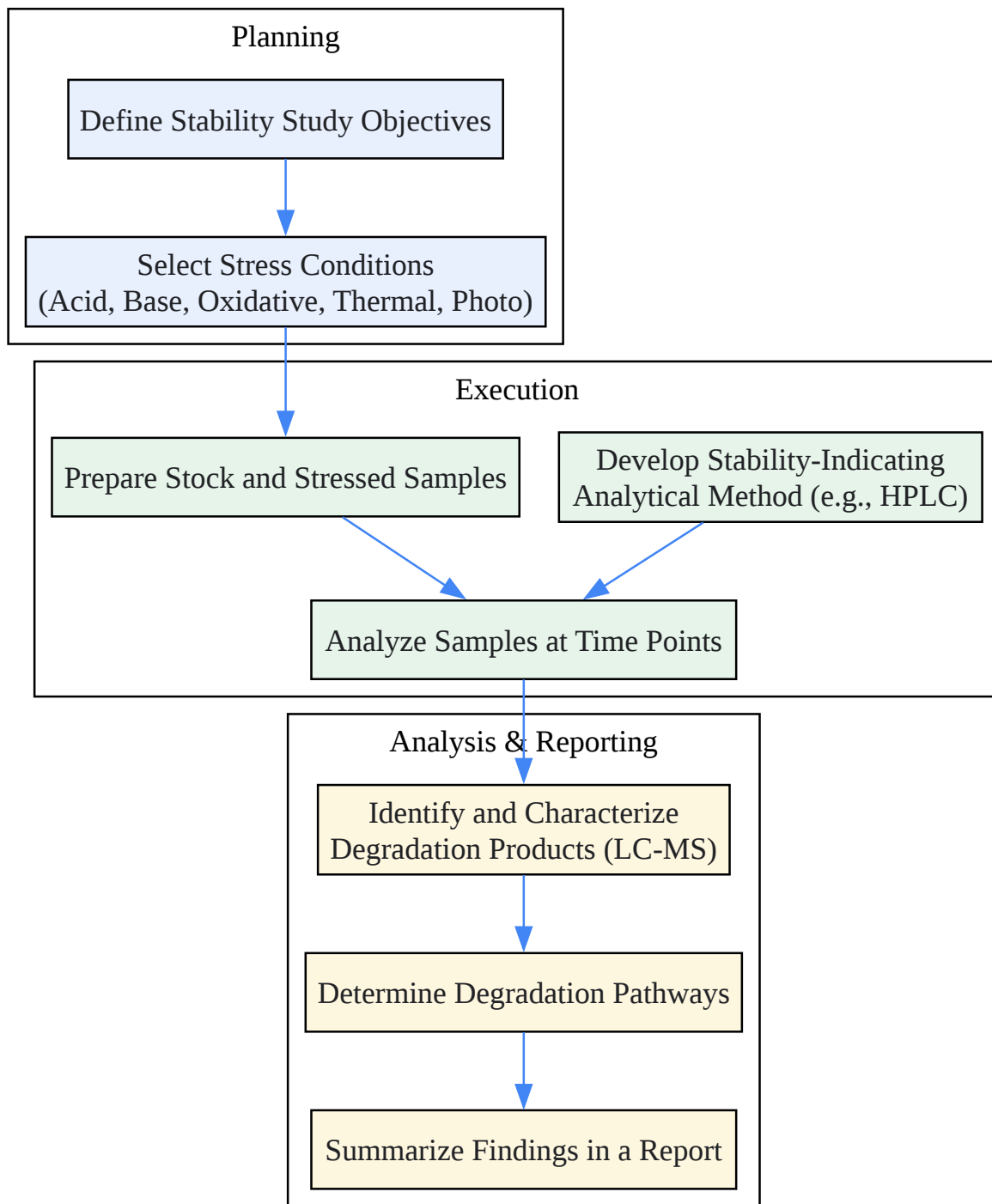
- **2-Amino-1-(isoxazol-3-yl)ethanone**
- Hydrochloric acid (HCl), 0.1 N and 1 N
- Sodium hydroxide (NaOH), 0.1 N and 1 N
- Hydrogen peroxide (H₂O₂), 3%
- Methanol or Acetonitrile (HPLC grade)
- Water (HPLC grade)
- pH meter
- HPLC system with UV/PDA detector or MS detector
- Thermostatic oven
- Photostability chamber

Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **2-Amino-1-(isoxazol-3-yl)ethanone** at a concentration of 1 mg/mL in a suitable solvent (e.g., 50:50 methanol:water).
- Stress Conditions:
 - Acid Hydrolysis: Mix equal volumes of the stock solution with 0.1 N HCl and 1 N HCl. Keep the solutions at room temperature and 60°C. Analyze samples at different time points (e.g., 0, 2, 4, 8, 24 hours).

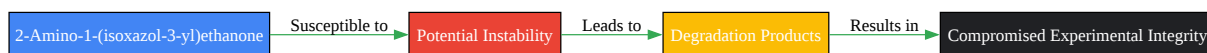
- Base Hydrolysis: Mix equal volumes of the stock solution with 0.1 N NaOH and 1 N NaOH. Keep the solutions at room temperature. Analyze samples at different time points (e.g., 0, 1, 2, 4, 8 hours).
- Oxidative Degradation: Mix equal volumes of the stock solution with 3% H₂O₂. Keep the solution at room temperature and protect from light. Analyze samples at different time points (e.g., 0, 2, 4, 8, 24 hours).
- Thermal Degradation: Store the solid compound and the stock solution in an oven at a high temperature (e.g., 70°C). Analyze samples at different time points (e.g., 1, 3, 7 days for solid; 0, 4, 8, 24, 48 hours for solution).
- Photolytic Degradation: Expose the solid compound and the stock solution to light in a photostability chamber according to ICH Q1B guidelines. Analyze samples after a defined exposure period.
- Sample Analysis:
 - Before injection into the HPLC, neutralize the acidic and basic samples.
 - Use a suitable HPLC method (e.g., C18 column, gradient elution with a mobile phase of acetonitrile and water with a buffer) to separate the parent compound from any degradation products.
 - Monitor the chromatograms for the appearance of new peaks and a decrease in the peak area of the parent compound.
- Data Analysis:
 - Calculate the percentage of degradation for each condition.
 - If using a mass spectrometer, identify the mass-to-charge ratio of the degradation products to help elucidate their structures.

Visualizations



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Caption: Workflow for a forced degradation study of **2-Amino-1-(isoxazol-3-yl)ethanone**.



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References

- 1. Isoxazole - Wikipedia [en.wikipedia.org]
- 2. biorxiv.org [biorxiv.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. researchgate.net [researchgate.net]
- 5. 1-(Pyrrolidin-1-yl)-2-(5-(p-tolyl)isoxazol-3-yl)ethanone (953152-91-5) for sale [vulcanchem.com]
- 6. Isoxazoles. VII: Hydrolysis of 4-methyl-5-isoxazolylnaphthoquinone derivatives in aqueous solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Isoxazoles. VI: Aspects of the chemical stability of a new naphthoquinone-amine in acidic aqueous solution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. ijrpp.com [ijrpp.com]
- 9. Development of forced degradation and stability indicating studies of drugs—A review - PMC [pmc.ncbi.nlm.nih.gov]
- 10. scispace.com [scispace.com]
- 11. What is a stability indicating method? | Peptide Testing | AmbioPharm [ambiofarm.com]
- 12. Aminoaldehydes and aminoketones - Wikipedia [en.wikipedia.org]
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